

Introduction: Navigating the Chemistry of a Novel Building Block

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *2-Bromo-3-fluoroisonicotinaldehyde*

Cat. No.: *B7888664*

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2-Bromo-3-fluoroisonicotinaldehyde is a halogenated pyridine derivative that serves as a valuable intermediate in synthetic organic chemistry, particularly in the development of novel pharmaceutical agents and functional materials.[1] Its unique substitution pattern—featuring a bromine atom, a fluorine atom, and an aldehyde group on a pyridine ring—offers multiple reaction sites for constructing complex molecular architectures. However, this same reactivity profile necessitates a thorough understanding of its potential hazards.

This guide provides a comprehensive safety and handling framework for **2-Bromo-3-fluoroisonicotinaldehyde** (CAS 1227572-94-2).[2][3] While a specific, official Safety Data Sheet (SDS) for this exact compound is not readily available in public databases, this document synthesizes data from structurally analogous compounds, such as its isomer 2-Bromo-5-fluoroisonicotinaldehyde, and established principles for handling halogenated aromatic aldehydes.[4] It is designed to empower researchers to implement self-validating safety protocols, ensuring both personal safety and experimental integrity.

Hazard Identification and Risk Assessment

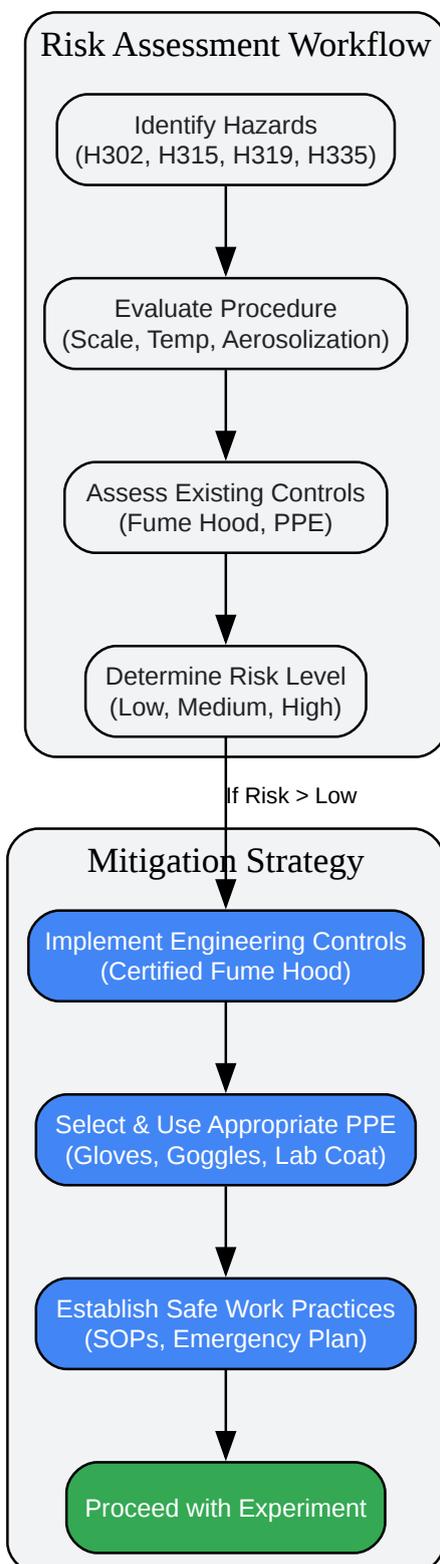
Based on the hazard classifications of closely related isomers and the functional groups present, **2-Bromo-3-fluoroisonicotinaldehyde** should be treated as a hazardous substance.[4][5] The primary hazards are summarized in the table below.

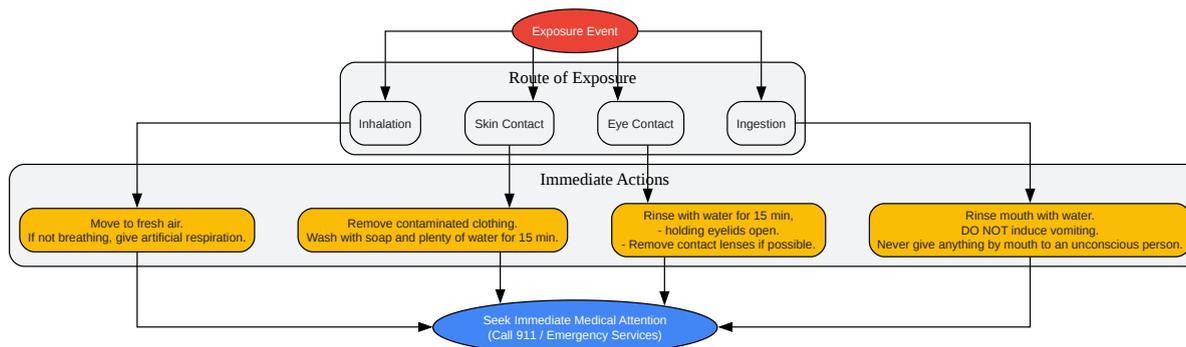
Table 1: Anticipated GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[4] [6]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[4] [7]
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation.[4][7]
Specific Target Organ Toxicity	Category 3	H335: May cause respiratory irritation.[4][7]

Note: These classifications are extrapolated from the Safety Data Sheet for the isomer 2-Bromo-5-fluoroisonicotinaldehyde.[4]

The core principle of safe handling is a proactive risk assessment. Before any procedure, researchers must evaluate the quantities being used, the potential for aerosolization, and the specific experimental conditions (e.g., heat, pressure).



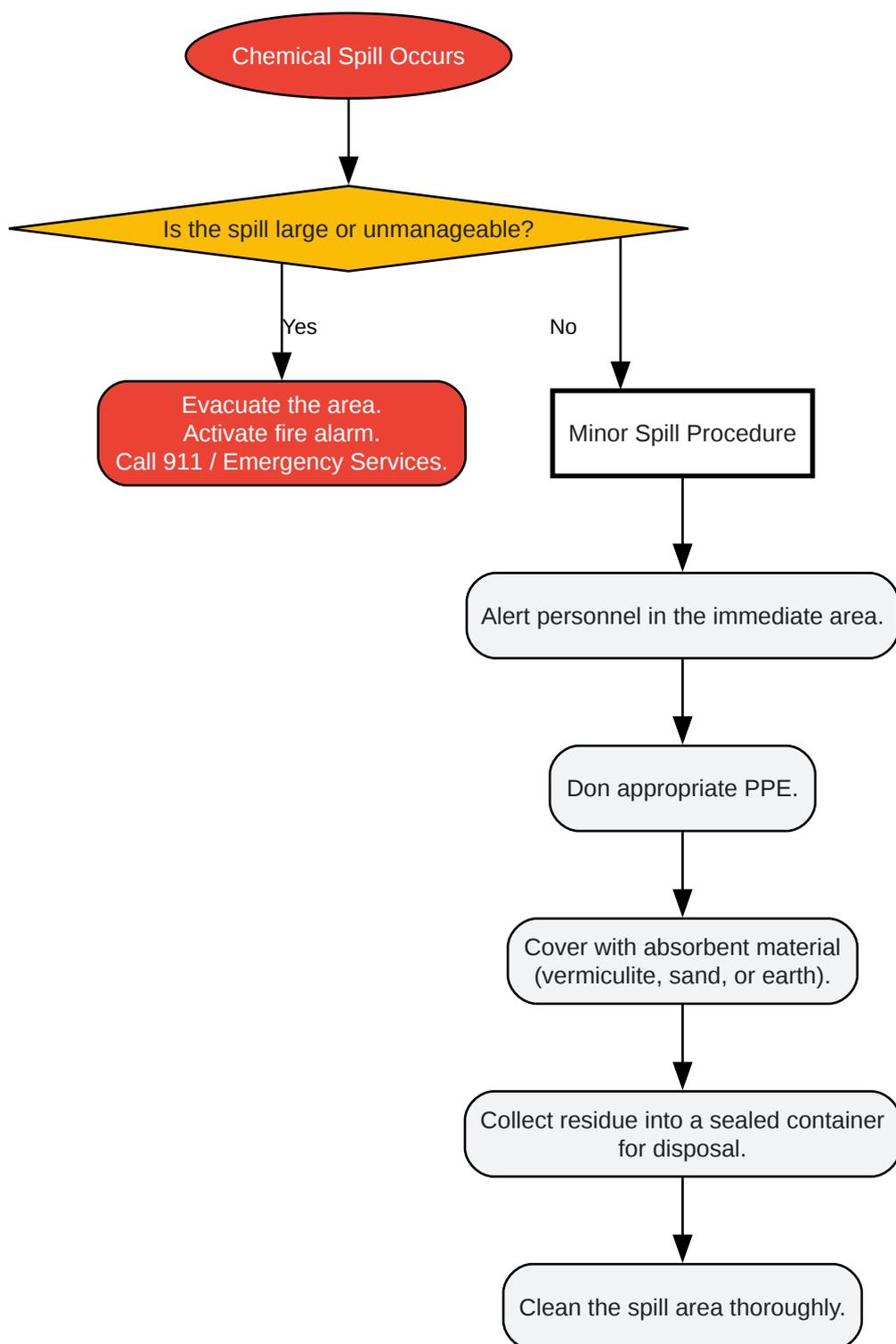


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Caption: Emergency Response Flowchart for Personal Exposure.

- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration, avoiding mouth-to-mouth resuscitation if the chemical was ingested or inhaled. [4][8] Seek immediate medical help. [5]* Skin Contact: Immediately remove contaminated clothing. [9] Wash the affected area with soap and plenty of water for at least 15 minutes. [4][8] If skin irritation occurs or persists, get medical attention. [5]* Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. [9] Remove contact lenses if present and easy to do. [4] Continue rinsing and seek immediate medical attention. [8]* Ingestion: Do NOT induce vomiting. [4] Rinse mouth with water. [5] Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately. [4]

Accidental Release Measures



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Caption: Chemical Spill Response Workflow.

- Evacuation and Ventilation: Ensure adequate ventilation. Evacuate unnecessary personnel from the area. [4]2. Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains. [4]3. Cleanup: For small spills, use an inert absorbent material (such as vermiculite, sand, or earth) to soak up the spill. [9]Collect the material and place it in a suitable, sealed container for disposal. [4]4. Large Spills: For a large spill, evacuate the area immediately and call emergency services. [9]

Disposal Considerations

Chemical waste must be handled as hazardous.

- Waste Classification: All waste containing **2-Bromo-3-fluoroisonicotinaldehyde** is classified as hazardous waste.
- Halogenated Waste Stream: Dispose of the material and its container in a dedicated, labeled hazardous waste container for halogenated organic compounds. [10]Do not mix with non-halogenated waste. [10]* Contaminated Materials: Any contaminated lab supplies (e.g., gloves, absorbent pads, glassware) must also be disposed of as hazardous waste. [10]* Regulatory Compliance: Disposal must be conducted in accordance with all applicable federal, state, and local environmental regulations. Engage a licensed professional waste disposal service to dispose of this material. [11][12]

Conclusion

2-Bromo-3-fluoroisonicotinaldehyde is a potent synthetic tool, and like many specialized reagents, it demands respect and careful handling. By integrating the principles of risk assessment, proper engineering controls, diligent use of PPE, and preparedness for emergencies, researchers can confidently and safely explore its synthetic potential. This guide serves as a foundational document; it must be supplemented by institution-specific safety protocols and the professional judgment of the trained scientist.

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- To cite this document: BenchChem. [Introduction: Navigating the Chemistry of a Novel Building Block]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7888664#2-bromo-3-fluoroisonicotinaldehyde-safety-data-sheet-sds>]

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